

# Technical Support Center: 2,4,6-Tris(dimethylaminomethyl)phenol Waste Management

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## Compound of Interest

Compound Name:	2,4,6- <i>Tris(dimethylaminomethyl)phenol</i>
Cat. No.:	B167129

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This guide provides essential information for the safe handling and disposal of **2,4,6-Tris(dimethylaminomethyl)phenol** (also known as DMP-30) waste, tailored for research and development environments. Adherence to these protocols is critical to ensure personnel safety and environmental compliance.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **2,4,6-Tris(dimethylaminomethyl)phenol** waste?

**A1:** This chemical is classified as a hazardous substance with multiple risks. It is corrosive and can cause severe skin burns and serious eye damage.<sup>[1][2]</sup> It is also harmful if swallowed or in contact with skin.<sup>[3]</sup> Environmentally, it is considered harmful to aquatic life.<sup>[4]</sup>

**Q2:** What is the EPA hazardous waste number for this chemical?

**A2:** Due to its corrosive nature, waste containing **2,4,6-Tris(dimethylaminomethyl)phenol** should be classified under the EPA hazardous waste number D002 (waste code C).<sup>[3]</sup> If the waste is a discarded commercial chemical product, it may also be classified as U188 for phenolic waste.<sup>[3]</sup>

**Q3:** Can I dispose of small quantities of this waste down the sink?

A3: No. Under no circumstances should this chemical waste be emptied into drains or sewers.

[2][3][4][5] It is harmful to aquatic life and improper disposal violates environmental regulations.

[4]

Q4: What are the approved methods for the disposal of this waste?

A4: The recommended procedure involves treatment to neutralize its hazardous characteristics, followed by disposal via a licensed facility. The primary treatment step is neutralization with a suitable dilute acid.[3][5] After neutralization, the waste should be handed over to a certified waste management service for final disposal, which typically involves incineration in a licensed apparatus or burial in a designated hazardous waste landfill.[3][5][6]

Q5: What Personal Protective Equipment (PPE) must be worn when handling this waste?

A5: When handling **2,4,6-Tris(dimethylaminomethyl)phenol** waste, a high level of protection is required. This includes:

- Hand Protection: Impervious chemical-resistant gloves (e.g., butyl rubber or neoprene).[1][7]
- Eye Protection: Safety goggles and a face shield are necessary to protect against splashes. [1][7]
- Skin and Body Protection: A lab coat and impervious protective clothing are required.[1][7] For significant splash risks, a chemical-resistant apron should be worn.[8]
- Respiratory Protection: Work should be conducted in a certified chemical fume hood.[8] If there is a risk of vapor inhalation, an appropriate respirator should be used.[7]

## Troubleshooting Guide

Issue/Problem	Probable Cause	Solution
Small spill on a lab bench (<50 mL)	Accidental splashing or container leakage.	<p>Evacuate non-essential personnel. Wearing full PPE, contain and absorb the spill with an inert material like sand, vermiculite, or earth.<sup>[3][4][5]</sup></p> <p>Collect the contaminated absorbent into a clearly labeled, sealed container for hazardous waste disposal.</p> <p>Decontaminate the area with a suitable cleaning agent.</p>
Waste container is bulging or feels warm	Contamination with an incompatible material (e.g., strong oxidizing agents, acids) causing a chemical reaction or decomposition.	<p>Do not open the container.</p> <p>Carefully move it to an isolated, well-ventilated area such as a fume hood, away from ignition sources.<sup>[3]</sup> Alert your institution's Environmental Health &amp; Safety (EHS) office immediately.</p>
Uncertainty about waste stream contamination	The waste may have been mixed with other solvents or reagents during the experimental process.	<p>If the waste is contaminated with other substances, it cannot be recycled.<sup>[5]</sup> It must be treated as hazardous waste. Label the container with all known or suspected components to ensure proper disposal by the waste management facility.</p>
Skin or eye contact occurs	Inadequate PPE or accidental exposure.	<p>For skin contact: Immediately flush the affected area with large amounts of water for at least 15 minutes, using a safety shower if available.<sup>[3]</sup></p> <p>Remove all contaminated</p>

clothing. Seek immediate medical attention.<sup>[3]</sup> For eye contact: Immediately flush eyes with running water for at least 15 minutes, holding eyelids open.<sup>[1][3]</sup> Remove contact lenses if possible. Seek immediate medical attention.<sup>[3]</sup>

## Chemical and Physical Properties

The following table summarizes key quantitative data for **2,4,6-Tris(dimethylaminomethyl)phenol**.

Property	Value	Source(s)
Molecular Formula	C <sub>15</sub> H <sub>27</sub> N <sub>3</sub> O	[9]
Molecular Weight	265.39 g/mol	[9]
Appearance	Amber to red-brown viscous liquid with an amine odor	[9]
Density	0.969 - 0.973 g/mL at 25 °C	[2][3]
Flash Point	124 °C (255 °F) - closed cup	[9]
Vapor Pressure	<0.01 mmHg at 21 °C	[3]
Water Solubility	>850 g/L at 20 °C	[2]
Aquatic Toxicity (Rainbow Trout)	TL <sub>50</sub> : 180-240 mg/L (96 hours)	[3]

## Experimental Protocols

### Protocol for Laboratory-Scale Neutralization of Liquid Waste

Objective: To safely neutralize the corrosive (basic) nature of **2,4,6-Tris(dimethylaminomethyl)phenol** waste prior to collection by a certified hazardous waste disposal service.

Materials:

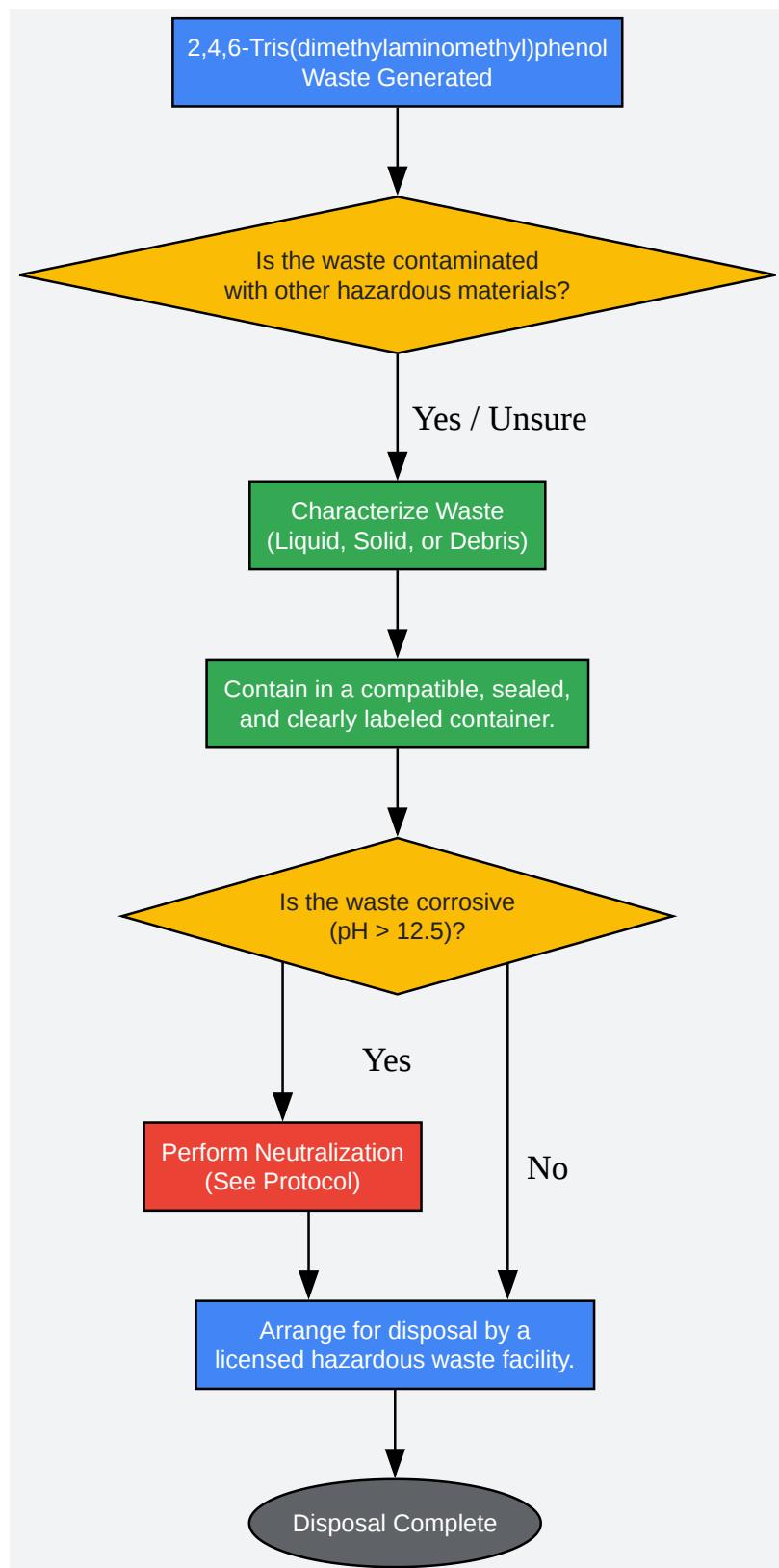
- Full Personal Protective Equipment (PPE) as specified in the FAQ section.
- Certified chemical fume hood.
- **2,4,6-Tris(dimethylaminomethyl)phenol** liquid waste.
- Dilute acid solution (e.g., 1M Hydrochloric Acid or 1M Sulfuric Acid).
- Large borosilicate glass beaker or flask (at least twice the volume of the waste).
- Magnetic stir plate and stir bar.
- Calibrated pH meter or pH indicator strips.
- Appropriate, labeled container for neutralized hazardous waste.

Procedure:

- Preparation: Don all required PPE. Perform all steps within a certified chemical fume hood.
- Setup: Place the waste container in a secondary containment tray on a magnetic stir plate inside the fume hood. Add a magnetic stir bar and begin stirring at a moderate speed.
- Slow Acid Addition: Carefully and slowly add the dilute acid solution to the stirring waste. The neutralization reaction is exothermic; monitor for any significant temperature increase. If the container becomes hot, pause the addition to allow it to cool.
- pH Monitoring: Periodically stop the acid addition and check the pH of the solution using a calibrated pH meter or pH strips.
- Target pH: Continue adding acid in small increments until the pH of the solution is between 6.0 and 8.0.

- Final Containment: Once neutralized, stop stirring and remove the stir bar. Carefully transfer the neutralized waste into a designated hazardous waste container.
- Labeling: Ensure the waste container is properly labeled with the words "Hazardous Waste," the full chemical name ("Neutralized **2,4,6-Tris(dimethylaminomethyl)phenol**"), and any other constituents.
- Disposal Request: Store the sealed container in a designated satellite accumulation area and arrange for pickup by your institution's EHS or hazardous waste management service.

## Disposal Workflow

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Caption: Decision workflow for safe disposal of chemical waste.

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